Commercial Availability & Technical Guide: 1,2-Dimethylpyrrolidin-3-amine

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Compound of Interest	
Compound Name:	*1,2-Dimethylpyrrolidin-3-amine*
CAS No.:	*1314933-97-5*
Cat. No.:	*B2468418*

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Executive Summary

This guide addresses the commercial availability, procurement strategy, and quality validation of **1,2-Dimethylpyrrolidin-3-amine** (CAS: 1314933-97-5).

Critical Advisory: There is a high risk of procurement error regarding this compound. The market is saturated with a regioisomer, N,N-dimethylpyrrolidin-3-amine (CAS 132883-44-4), which is structurally and pharmacologically distinct. This guide provides the necessary technical specifications to distinguish the target molecule, identifies verified suppliers, and outlines a self-validating Quality Control (QC) workflow for incoming raw materials.

Chemical Identity & Specification

To prevent supply chain errors, the target molecule must be rigorously defined against its common isomer.

Structural Differentiation

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Feature	Target Molecule	Common Imposter (Regioisomer)
Name	1,2-Dimethylpyrrolidin-3-amine	N,N-Dimethylpyrrolidin-3-amine
CAS Number	1314933-97-5	132883-44-4
Structure	Methyl on Ring N (Pos 1) Methyl on Ring C (Pos 2) Primary Amine on Ring C (Pos 3)	Methyls on Exocyclic Amine Secondary Ring Nitrogen
Formula	$C_6H_{14}N_2$	$C_6H_{14}N_2$
Stereocenters	2 (Positions 2 and 3)	1 (Position 3)
Isomers	4 (Cis/Trans pairs)	2 (R/S)
Primary Use	Platinum(II) Ligand (Cisplatin analogs)	Catalyst, Building Block

Stereochemical Complexity

The 1,2-disubstitution pattern creates two chiral centers. Commercial "racemic" material is often a mixture of diastereomers (cis and trans).

- Cis-isomer: (2R,3S) / (2S,3R) – Preferred for bidentate metal coordination.
- Trans-isomer: (2R,3R) / (2S,3S)

Market Analysis & Supply Chain

Supplier Landscape

Availability is classified as Tier 2 (Specialty Building Block). Unlike the N,N-dimethyl isomer, which is a commodity chemical, the 1,2-dimethyl variant is often "Make-on-Demand" or held in low stock by specialized heterocyclic manufacturers.

Verified Suppliers:

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Supplier	Catalog #	Availability Status	Notes
BLD Pharm	BD01057079	Stock / Lead Time	Lists specific CAS 1314933-97-5.[1][2]
American Elements	Inquire	Make-on-Demand	High purity grades available.
Arctom	AAB-AA01BIMM	Variable	Focus on research quantities (mg to g).
Chemspace	Aggregator	Multiple Sources	Lists A2B Chem and AA Blocks.

Procurement Decision Tree

The following workflow illustrates the logic for sourcing this material based on project phase and stereochemical requirements.

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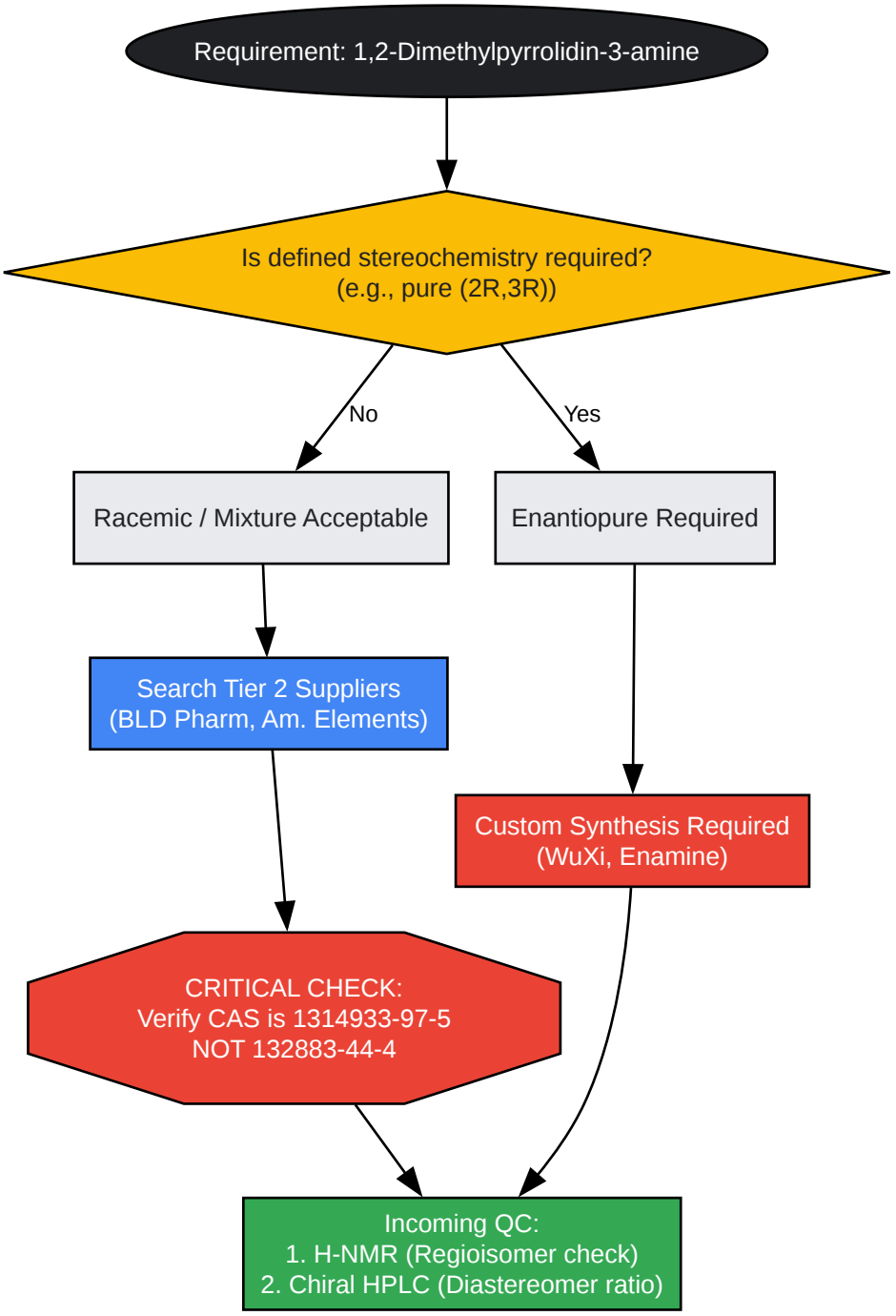

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Figure 1: Strategic procurement workflow emphasizing the critical CAS verification step to avoid regioisomer confusion.

Technical Validation Protocols

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As a self-validating system, every batch received must undergo the following QC workflow. Reliance on the Certificate of Analysis (CoA) alone is insufficient due to the high probability of isomer confusion.

Protocol A: Regioisomer Verification (H-NMR)

Objective: Confirm the methyl groups are on different atoms (N1 and C2) rather than both on the exocyclic nitrogen.

- Solvent: $CDCl_3$ or D_2O.
- Key Diagnostic Signals (1,2-Dimethyl isomer):
  - N-Methyl (Pos 1): Singlet,

    ~2.3–2.4 ppm (integrates to 3H).
  - C-Methyl (Pos 2): Doublet,

    ~1.0–1.2 ppm (integrates to 3H).
  - Methine (Pos 3): Multiplet,

    ~3.0–3.5 ppm (shifted downfield due to $-NH_2$).
- Contrast with N,N-Dimethyl isomer:
  - The N,N-isomer will show a singlet integrating to 6H (two equivalent methyls on the exocyclic nitrogen) around

    2.2 ppm.
  - Rejection Criteria: If a 6H singlet is observed, reject the batch immediately.

Protocol B: Stereochemical Analysis (Chiral HPLC)

Objective: Determine the diastereomeric ratio (cis vs. trans) and enantiomeric excess.

- Column: Chiralpak IG or IC (immobilized phases preferred for amines).

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- Mobile Phase: Hexane : Ethanol : Diethylamine (90:10:0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (low absorption, high concentration required) or CAD (Charged Aerosol Detector).
- Analysis:
  - Expect 4 peaks for a full racemate mixture.
  - Cis isomers typically elute differently than trans due to the proximity of the amine and methyl groups affecting interaction with the stationary phase.

Synthesis Route (Contingency)

If commercial stock is unavailable or stereochemical purity is critical, the compound should be synthesized via Reductive Amination.

Precursor: 1,2-Dimethylpyrrolidin-3-one (CAS: 89531-03-3).[3][4][5]

Methodology:

- Reactants: 1,2-Dimethylpyrrolidin-3-one + Ammonium Acetate (NH_4OAc).
- Reducing Agent: Sodium Cyanoborohydride ($NaBH_3CN$) or Sodium Triacetoxyborohydride (STAB).
- Conditions: Methanol, pH 6-7, Room Temperature, 12-24 hours.
- Mechanism: Formation of the imine intermediate followed by in-situ reduction.
- Stereocontrol: The hydride attack will occur from the less hindered face. The C2-methyl group exerts steric influence, favoring the formation of the trans isomer (thermodynamic product), though cis is often desired for metal chelation. Separation of diastereomers via column chromatography is required post-synthesis.

Applications in Drug Development

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The primary utility of **1,2-dimethylpyrrolidin-3-amine** is as a bidentate ligand in medicinal inorganic chemistry.

- Platinum(II) Complexes: Analogous to cisplatin, the **1,2-dimethylpyrrolidin-3-amine** ligand coordinates to Pt(II) via the ring nitrogen (N1) and the exocyclic amine (N3).
- Structure-Activity Relationship (SAR): The C2-methyl group introduces steric bulk that can reduce deactivation by glutathione or alter DNA binding kinetics compared to unsubstituted pyrrolidine ligands.
- Stereochemistry Impact: The cis-(2R,3S) configuration is often required to form a stable 5-membered chelate ring with the metal center.

References

- BLD Pharm. (n.d.). Product Analysis: **1,2-Dimethylpyrrolidin-3-amine** (CAS 1314933-97-5). [1][2] Retrieved from
- American Elements. (n.d.). **1,2-Dimethylpyrrolidin-3-amine** Data Sheet. Retrieved from
- Moreno, V., et al. (1997).[6] Platinum(II) substituted pyrrolidine complexes.[6][7] Crystal structure of dichloride 1,2-diethyl-3-aminopyrrolidine Pt(II). Polyhedron, 16(21), 3823-3830. (Establishes the ligand class and coordination chemistry).
- Moon, S. H., & Lee, S. (1998).[6] An Efficient Conversion of Chiral α-Amino Acids to Enantiomerically Pure 3-Amino Cyclic Amines. (Describes synthetic routes for 3-aminopyrrolidine scaffolds).

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Sources

- 1. 60419-23-0|(R)-1-(Pyrrolidin-2-ylmethyl)pyrrolidine|BLD Pharm [bldpharm.com]

- 2. 26116-12-1|2-(Aminomethyl)-1-ethylpyrrolidine|BLD Pharm [bldpharm.com]
- 3. 123793-33-9|9-Methyl-9-azabicyclo[3.3.1]nonan-2-one hydrochloride|BLD Pharm [bldpharm.com]
- 4. 56620-28-1|(1R,5S)-8-methyl-8-azabicyclo[3.2.1]octan-2-one|BLD Pharm [bldpharm.com]
- 5. 89531-03-3|1,2-Dimethylpyrrolidin-3-one|BLD Pharm [bldpharm.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]

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